

An In-depth Technical Guide to 2-Chloro-5-Fluorobenzaldehyde

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Compound of Interest

Compound Name:	2-Chloro-5-Fluorobenzaldehyde
CAS No.:	84194-30-9
Cat. No.:	B1362322

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This guide provides a comprehensive technical overview of **2-Chloro-5-Fluorobenzaldehyde** (CAS No. 84194-30-9), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. We will delve into its chemical properties, synthesis, reactivity, and applications, with a focus on the underlying principles and practical considerations for researchers and drug development professionals.

Introduction and Physicochemical Properties

2-Chloro-5-Fluorobenzaldehyde is a disubstituted benzaldehyde derivative. The presence of both a chlorine and a fluorine atom on the aromatic ring significantly influences its reactivity and makes it a versatile building block. The electron-withdrawing nature of the halogen substituents and the aldehyde group activates the aromatic ring for certain transformations while also directing the regioselectivity of reactions.

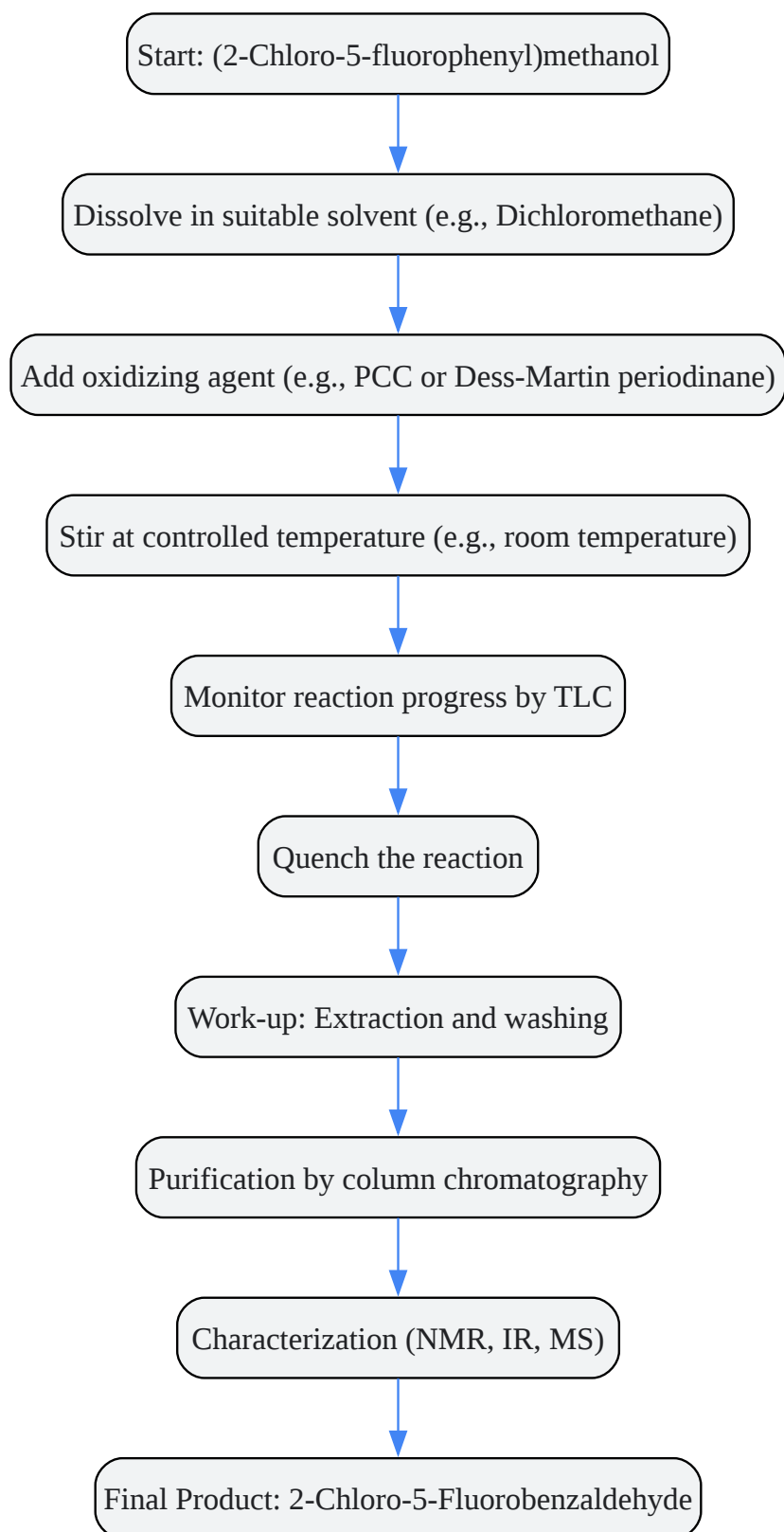
Table 1: Physicochemical Properties of **2-Chloro-5-Fluorobenzaldehyde**

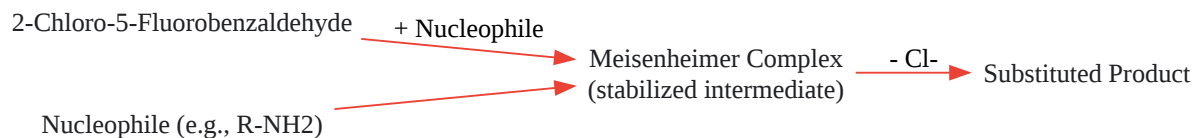
Property	Value	Source
CAS Number	84194-30-9	
Molecular Formula	C ₇ H ₄ ClFO	
Molecular Weight	158.56 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	54-58 °C	
Boiling Point	215-217 °C	
Purity	≥98%	
Synonyms	5-Fluoro-2-chlorobenzaldehyde	

Synthesis of 2-Chloro-5-Fluorobenzaldehyde

A common laboratory and industrial scale synthesis of **2-Chloro-5-Fluorobenzaldehyde** involves the oxidation of the corresponding alcohol, (2-Chloro-5-fluorophenyl)methanol. This method is favored due to the availability of the starting material and the generally high yields and purity of the final product.

Synthetic Workflow: Oxidation of (2-Chloro-5-fluorophenyl)methanol





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